

# Introduction: A Scientist's Perspective on 5-Methyl-3-heptanone oxime

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## Compound of Interest

Compound Name: 5-Methyl-3-heptanone oxime

Cat. No.: B11959529

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**5-Methyl-3-heptanone oxime**, known commercially as Stemone®, is a widely utilized fragrance ingredient valued for its powerful, fresh green aroma.[1][2] While its primary application is in perfumery, its chemical structure—a ketoxime—places it in a class of compounds with significant synthetic utility and a nuanced reactivity profile that demands careful handling in a research and development setting.[3][4] This guide moves beyond standard safety data sheet (SDS) information to provide a deeper, field-proven perspective for researchers, scientists, and drug development professionals. Our focus is on the causality behind safety protocols, grounded in the fundamental chemistry of oximes, to foster a culture of intrinsic safety and experimental integrity.

## Section 1: Chemical Identity and Physicochemical Properties

Understanding a compound's physical properties is the foundation of safe and effective handling. These parameters dictate appropriate storage conditions, solvent choices, and purification strategies. **5-Methyl-3-heptanone oxime** is a colorless to pale yellow liquid at room temperature.[5] Its key properties are summarized below.

Property	Value	Source
CAS Number	22457-23-4	
Molecular Formula	C <sub>8</sub> H <sub>17</sub> NO	[6]
Molecular Weight	143.23 g/mol	[6][7]
Appearance	Colorless to pale yellow liquid	[5]
Boiling Point	70 °C @ 0.7 Torr	[8]
Flash Point	> 93.3 °C (> 200.0 °F)	[7]
Specific Gravity	~0.88 g/cm <sup>3</sup> at 25 °C	[7]
Vapor Pressure	0.04 mmHg at 25 °C	[7][8]
Solubility	Poorly soluble in water	[3]

## Section 2: Hazard Identification and GHS Classification

While not classified as acutely toxic, **5-Methyl-3-heptanone oxime** presents several hazards that necessitate careful handling to avoid irritation, environmental release, and unexpected reactions. The Globally Harmonized System (GHS) classification provides a universally understood framework for these hazards.

GHS Classification	Code	Hazard Statement
Physical Hazards	H227	Combustible liquid.[9]
Health Hazards	H303	May be harmful if swallowed. [9]
H313	May be harmful in contact with skin.[9]	
H316	Causes mild skin irritation.[9]	
H319	Causes serious eye irritation.	
Environmental Hazards	H402	Harmful to aquatic life.
H412	Harmful to aquatic life with long lasting effects.[9]	

GHS Pictograms:

Causality: The mild skin irritation (H316) is a common characteristic of imine derivatives. The environmental toxicity (H402, H412) underscores the importance of preventing release into waterways, as its low water solubility and persistence can disrupt aquatic ecosystems.[7][9]

## Section 3: Reactivity Profile and Incompatibilities

The most critical aspect for a scientist to understand is the compound's reactivity. This knowledge prevents accidental, hazardous reactions and informs the design of safe experiments. The reactivity of **5-Methyl-3-heptanone oxime** is governed by the C=N-OH functional group.

- Beckmann Rearrangement: In the presence of acids (e.g., sulfuric acid, Lewis acids), ketoximes can undergo the Beckmann rearrangement to form N-substituted amides.[10][11] This reaction can be highly exothermic and, if uncontrolled, may lead to a dangerous increase in temperature and pressure.[10] Therefore, strong acids must be considered a significant incompatibility.

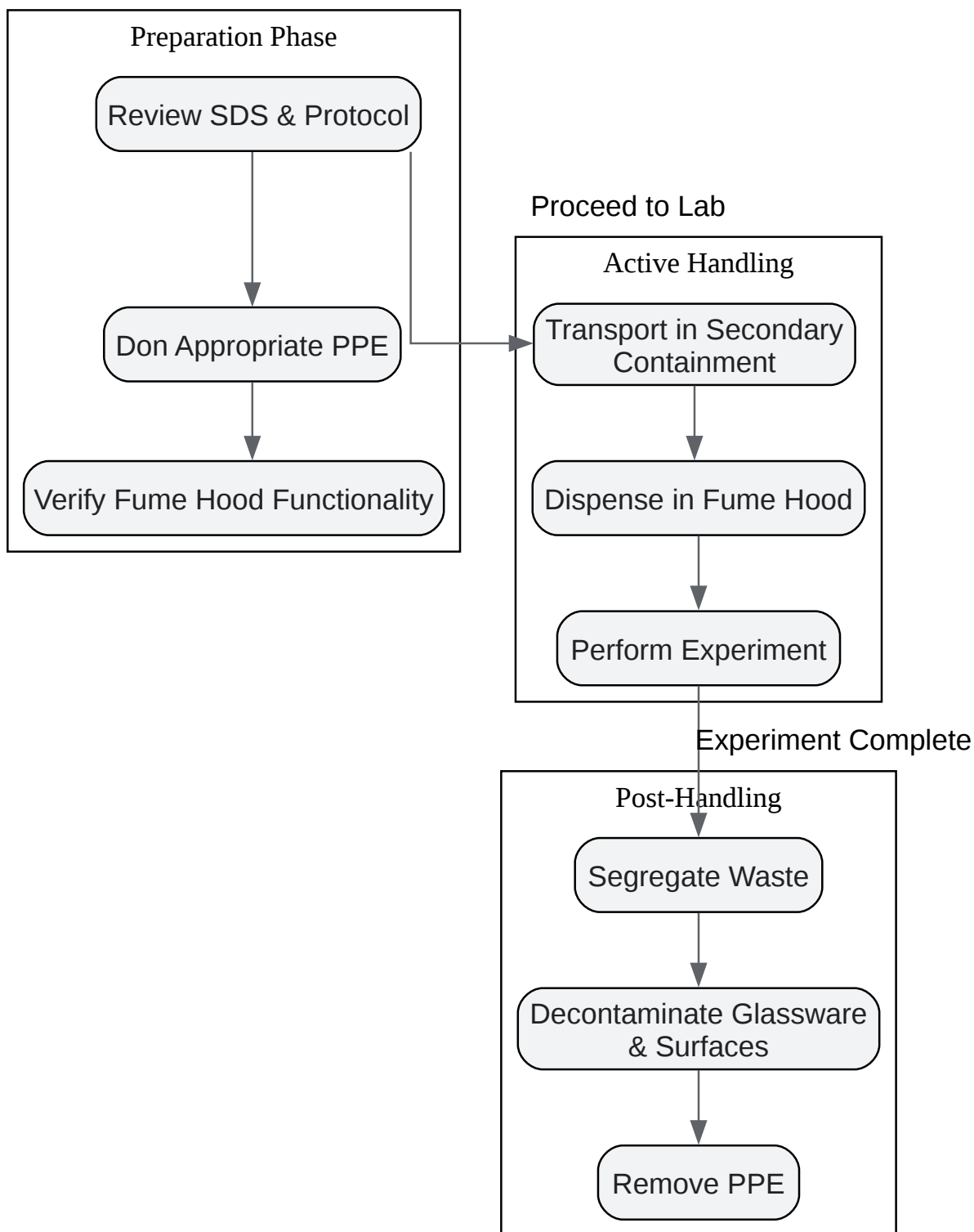
- **Hydrolysis:** Oximes can be hydrolyzed back to the parent ketone (5-Methyl-3-heptanone) and a hydroxylamine salt by heating in the presence of inorganic acids.<sup>[3][10]</sup> This degradation pathway is important to consider for long-term storage of solutions, especially at non-neutral pH.
- **Thermal Decomposition:** While generally stable under normal conditions, oximes may decompose upon excessive heating, which can be an explosive event in some cases.<sup>[7][10]</sup> The combustible nature of the liquid (Flash Point >93.3°C) means it should be kept away from ignition sources.<sup>[7]</sup>
- **Oxidizers and Reducers:** Strong oxidizing agents should be avoided as they can react with the oxime functional group. Conversely, reduction of the oxime (e.g., with sodium metal or hydride reagents) will produce the corresponding amine, a reaction that should only be performed under controlled synthetic conditions.<sup>[3][12]</sup>

#### Key Incompatibilities:

- Strong Acids
- Strong Oxidizing Agents
- Strong Reducing Agents
- Sources of Ignition

## Section 4: Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling ensures that risks identified in the previous sections are effectively mitigated. The following workflow and PPE recommendations are designed to provide a robust barrier against exposure.



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*Figure 1: General Safe Handling Workflow.*

#### Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles are mandatory. If there is a splash risk, a face shield should be worn in addition to goggles.[\[9\]](#)
- **Hand Protection:** Wear chemically resistant gloves, such as nitrile or neoprene. Inspect gloves for any signs of degradation or puncture before use.[\[9\]](#)
- **Skin and Body Protection:** A standard laboratory coat is required. Ensure it is fully buttoned. For larger quantities or significant splash potential, a chemically resistant apron is recommended.
- **Respiratory Protection:** Handling should occur in a certified chemical fume hood to avoid inhalation of vapors.[\[9\]](#) If a fume hood is not available or ventilation is insufficient, a suitable respiratory protection must be worn.

## Section 5: Storage and Disposal Procedures

Proper storage is essential for maintaining the chemical's integrity and preventing hazardous situations.

#### Storage Guidelines:

- **Location:** Store in a cool, dry, well-ventilated area away from direct sunlight and heat sources.[\[13\]](#)[\[14\]](#)
- **Containers:** Keep containers tightly closed and properly labeled.[\[12\]](#)
- **Segregation:** Crucially, store **5-Methyl-3-heptanone oxime** away from incompatible materials, particularly strong acids and oxidizing agents. It should be stored with other combustible materials, not with flammables that have a lower flash point.

#### Disposal Guidelines:

- **Waste Characterization:** All waste containing this chemical must be treated as hazardous chemical waste.

- Collection: Dispose of contents and container in accordance with all local, regional, national, and international regulations. Do not dispose of it into the environment.<sup>[7]</sup> Collect in a properly labeled, sealed container for hazardous waste pickup.

## Section 6: Emergency Procedures

Preparedness is key to mitigating the impact of an accidental release or exposure.

- Skin Contact: Immediately take off all contaminated clothing. Wash the affected skin area thoroughly with soap and water for several minutes. If skin irritation occurs, seek medical advice.<sup>[7]</sup>
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.<sup>[9]</sup>
- Ingestion: If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.<sup>[9]</sup> Rinse mouth with water. Do not induce vomiting.<sup>[7]</sup>
- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing. If symptoms develop, call a physician.<sup>[7]</sup>
- Spills: Remove all ignition sources.<sup>[7]</sup> Provide adequate ventilation. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a sealed container for hazardous waste disposal.<sup>[9]</sup>
- Fire: Use dry chemical, CO<sub>2</sub>, or alcohol-resistant foam. Water spray may be used to cool containers but may be ineffective at extinguishing the fire.

## Section 7: Experimental Protocol: Synthesis of 5-Methyl-3-heptanone oxime

This protocol describes the synthesis via the condensation of the parent ketone with hydroxylamine hydrochloride. This method is a standard and reliable route for preparing ketoximes.<sup>[3][15]</sup>

**Safety Prerequisite:** This entire procedure must be conducted in a certified chemical fume hood. All previously mentioned PPE is required. An acid/base spill kit must be readily available.

**Materials:**

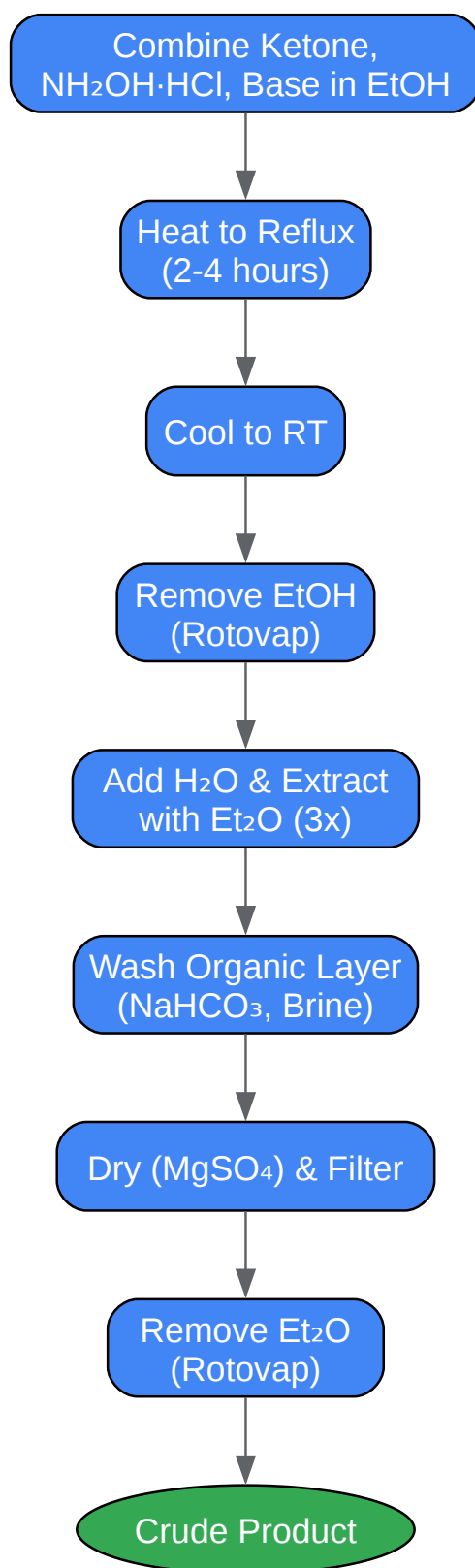
- 5-Methyl-3-heptanone
- Hydroxylamine hydrochloride ( $\text{NH}_2\text{OH}\cdot\text{HCl}$ )
- Sodium acetate trihydrate ( $\text{NaOAc}\cdot 3\text{H}_2\text{O}$ ) or Pyridine
- Ethanol
- Deionized water
- Diethyl ether or Dichloromethane (for extraction)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Saturated sodium bicarbonate solution
- Brine (saturated  $\text{NaCl}$  solution)

**Step-by-Step Methodology:**

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine 5-Methyl-3-heptanone (1.0 eq), hydroxylamine hydrochloride (1.2 eq), and sodium acetate trihydrate (1.5 eq).
  - **Causality:** Hydroxylamine is used as its more stable hydrochloride salt. The base (sodium acetate) is required to liberate the free hydroxylamine in situ to react with the ketone. An excess of the oximation reagents ensures complete conversion of the starting ketone.
- **Solvent Addition:** Add ethanol as the reaction solvent to dissolve the reactants.
- **Reaction:** Heat the mixture to a gentle reflux and monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.



- Workup - Quenching and Extraction: a. Cool the reaction mixture to room temperature. b. Remove the ethanol using a rotary evaporator. c. Add deionized water to the residue and transfer the mixture to a separatory funnel. d. Extract the aqueous layer three times with diethyl ether.
  - Causality: The extraction isolates the organic product from the inorganic salts and unreacted polar starting materials.
- Washing: Combine the organic extracts and wash sequentially with saturated sodium bicarbonate solution and then brine.
  - Causality: The bicarbonate wash removes any remaining acidic impurities. The brine wash helps to remove residual water from the organic layer before drying.
- Drying and Filtration: Dry the organic layer over anhydrous magnesium sulfate, then filter to remove the drying agent.
- Purification: Remove the solvent via rotary evaporation to yield the crude **5-Methyl-3-heptanone oxime**. If necessary, the product can be further purified by vacuum distillation.



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Figure 2: Workflow for the Synthesis of **5-Methyl-3-heptanone oxime**.

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